Application Notes and Protocols: Dyeing Kinetics of Disperse Red 278 on Polyamide Fibers

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Compound of Interest	
Compound Name:	Disperse Red 278
Cat. No.:	B15554066

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the theoretical and practical aspects of studying the dyeing kinetics of C.I. **Disperse Red 278** on polyamide fibers. The information is intended to guide researchers in setting up and analyzing experiments to determine the kinetic and thermodynamic parameters of this dyeing system.

Introduction

Disperse dyes are non-ionic, sparingly water-soluble colorants primarily used for dyeing hydrophobic fibers such as polyester and polyamide (nylon). The dyeing process is a complex interplay of dye dispersion in the aqueous bath, adsorption onto the fiber surface, and subsequent diffusion into the fiber matrix.[1] Understanding the kinetics of this process is crucial for optimizing dyeing conditions to achieve level coloration, good fastness properties, and efficient dye uptake.

Disperse Red 278 (C.I. 113386) is a monoazo disperse dye.[2] Its dyeing behavior on polyamide is governed by factors such as temperature, pH, dye concentration, and the presence of auxiliaries.[3] The kinetics of dyeing polyamide with disperse dyes can be described by various models that quantify the rate of dyeing and the affinity of the dye for the fiber.

Tech Support

Theoretical Background

The dyeing of polyamide fibers with disperse dyes is generally considered a three-stage process:

- Diffusion from the dyebath to the fiber surface: The dye, dispersed in the aqueous medium, moves towards the fiber.

- Adsorption onto the fiber surface: A rapid equilibrium is established between the dye in the solution and the dye adsorbed on the surface of the polyamide fiber.

- Diffusion into the fiber: The adsorbed dye molecules slowly diffuse into the amorphous regions of the polymer. This is typically the rate-determining step in the dyeing process.

The overall rate of dyeing is influenced by several factors, including:

- Temperature: Higher temperatures increase the kinetic energy of the dye molecules and swell the polymer, facilitating faster diffusion.[3]

- pH: The pH of the dyebath can influence the surface charge of the polyamide fiber and the stability of the disperse dye dispersion.

- Dye Concentration: The initial concentration of the dye affects the rate of uptake and the final exhaustion of the dyebath.

- Fiber Morphology: The crystallinity and orientation of the polyamide fibers can impact the rate of dye diffusion.

Experimental Protocols

The following protocols provide a general framework for studying the dyeing kinetics of **Disperse Red 278** on polyamide fibers. Researchers should optimize these protocols based on their specific experimental setup and objectives.

Materials and Equipment

- Polyamide 6 or 6,6 fabric: Scoured to remove any impurities.

- C.I. **Disperse Red 278**: Commercial grade.

- Dispersing agent: A non-ionic or anionic surfactant.

- Acetic acid: To adjust the pH of the dyebath.

- Laboratory-scale dyeing machine: Capable of precise temperature control.

- Spectrophotometer: For measuring dye concentration in the dyebath.

- Standard laboratory glassware and equipment.

Protocol for Determining Dyeing Rate (Exhaustion Curve)

- Prepare the Dyebath:

  - Accurately weigh a sample of polyamide fabric (e.g., 2 grams).

  - Prepare a stock solution of **Disperse Red 278** (e.g., 1 g/L) by pasting the dye with a small amount of dispersing agent and then diluting with distilled water.

  - Prepare the dyebath in the dyeing vessel with a specific liquor ratio (e.g., 40:1).

  - Add the required amount of the dye stock solution to achieve the desired initial concentration (e.g., 1% on weight of fiber).

  - Add a dispersing agent (e.g., 1 g/L).

  - Adjust the pH of the dyebath to a desired value (e.g., 5.5) using acetic acid.

- Dyeing Procedure:

  - Place the polyamide fabric sample in the dyebath at an initial temperature of 40°C.

  - Start the dyeing machine and begin to raise the temperature at a controlled rate (e.g., 2°C/minute) to the target dyeing temperature (e.g., 100°C).

- Once the target temperature is reached, start taking aliquots (e.g., 2 mL) from the dyebath at regular time intervals (e.g., 5, 10, 15, 20, 30, 45, 60, 90, and 120 minutes).

- After each aliquot is taken, replenish the dyebath with an equal volume of a blank solution (water with the same pH and auxiliary concentrations) to maintain a constant liquor ratio.

- Analysis:

  - Allow the collected aliquots to cool to room temperature.

  - Measure the absorbance of each aliquot at the wavelength of maximum absorbance (λmax) for **Disperse Red 278** using a spectrophotometer.

  - Use a pre-determined calibration curve to determine the concentration of the dye in each aliquot.

  - Calculate the percentage exhaustion of the dyebath at each time point using the following equation:

    Exhaustion (%) = $[(C_0 - C_t) / C_0]$ x 100

    where C_0 is the initial concentration of the dye in the dyebath and C_t is the concentration of the dye at time t.

- Data Presentation:

  - Plot the percentage exhaustion as a function of time to obtain the dyeing rate curve.

Protocol for Determining Adsorption Isotherms

- Prepare a series of dyebaths with varying initial concentrations of **Disperse Red 278** (e.g., 0.5, 1.0, 1.5, 2.0, 2.5% on weight of fiber).

- Follow the dyeing procedure as described in section 3.2, but continue the dyeing process until equilibrium is reached (i.e., the concentration of the dye in the dyebath no longer changes with time). This may take several hours.

- At equilibrium, measure the final concentration of the dye in the dyebath (C_e).

- Calculate the amount of dye adsorbed per unit mass of fiber (qe) at equilibrium using the following equation:

  $q_e = [(C_0 - C_e) * V] / W$

  where V is the volume of the dyebath and W is the weight of the fabric.

- Plot qe versus Ce to obtain the adsorption isotherm.

- Fit the experimental data to various isotherm models (e.g., Langmuir, Freundlich, Nernst) to determine the best-fit model and its parameters.

Quantitative Data Presentation

Disclaimer: The following tables present representative quantitative data for the dyeing of polyamide fibers with a generic monoazo disperse dye. This data is for illustrative purposes only, as specific experimental data for C.I. **Disperse Red 278** is not readily available in published literature. Researchers should determine these values experimentally for the specific dye and conditions under investigation.

Table 1: Representative Kinetic Data for Disperse Dyeing of Polyamide at Different Temperatures.

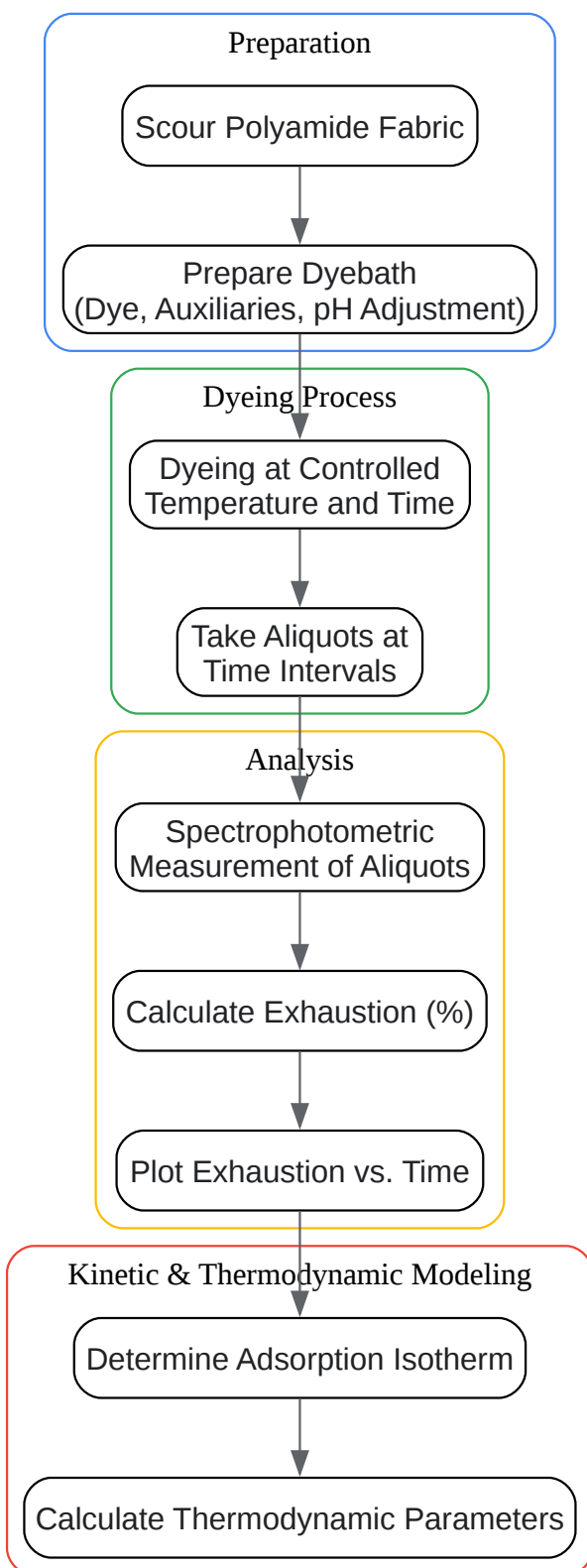| Temperature (°C)	Half-Dyeing Time $(t_{1/2})$ (min)	Dyeing Rate Constant (k) (min^{-1})	Apparent Diffusion Coefficient (D) (cm^2/s)
80	45	0.015	1.5×10^{-10}
90	25	0.028	3.2×10^{-10}
100	15	0.046	6.8×10^{-10}

Table 2: Representative Thermodynamic Parameters for Disperse Dyeing of Polyamide.

Parameter	Value
Standard Affinity ($\Delta\mu°$)	-25 kJ/mol
Enthalpy of Dyeing ($\Delta H°$)	-40 kJ/mol
Entropy of Dyeing ($\Delta S°$)	-50 J/(mol·K)
Activation Energy of Diffusion (Ea)	85 kJ/mol

Table 3: Representative Adsorption Isotherm Parameters for Disperse Dyeing of Polyamide.
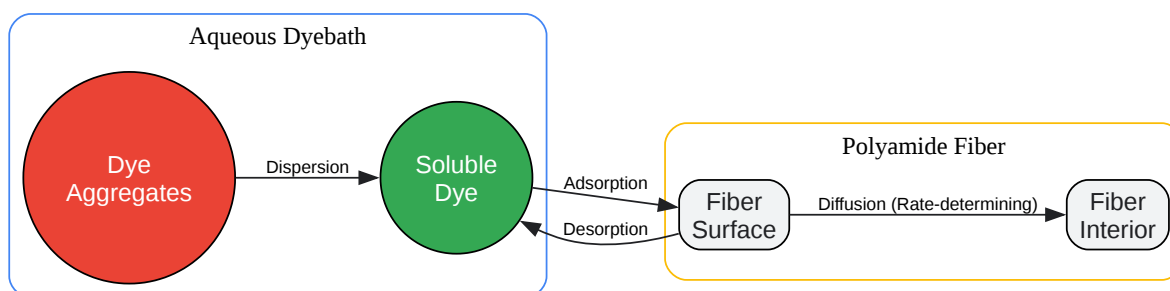
Isotherm Model	Parameters
Langmuir	q_max = 25 mg/g, K_L = 0.8 L/mg
Freundlich	K_F = 5.0 (mg/g)(L/mg)$^{1/n}$, n = 2.1
Nernst	K_p = 150

Visualizations

Preparation

Scour Polyamide Fabric

↓

Prepare Dyebath
(Dye, Auxiliaries, pH Adjustment)

Dyeing Process

Dyeing at Controlled
Temperature and Time

↓

Take Aliquots at
Time Intervals

Analysis

Spectrophotometric
Measurement of Aliquots

↓

Calculate Exhaustion (%)

↓

Plot Exhaustion vs. Time

Kinetic & Thermodynamic Modeling

Determine Adsorption Isotherm

↓

Calculate Thermodynamic Parameters

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Caption: Experimental workflow for determining the dyeing kinetics of **Disperse Red 278** on polyamide fibers.

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Caption: Schematic of the disperse dyeing mechanism on polyamide fibers.

Conclusion

The study of the dyeing kinetics of **Disperse Red 278** on polyamide fibers provides valuable insights into the dye-fiber interaction. By experimentally determining the kinetic and thermodynamic parameters and fitting the data to appropriate models, researchers can optimize the dyeing process for enhanced efficiency and product quality. The protocols and representative data presented here serve as a guide for conducting such investigations. It is imperative to perform detailed experiments for the specific dye-fiber system to obtain accurate and reliable quantitative data.

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